

Technical Guide: Physicochemical Identifiers for Ethyl 3-aminoisoxazole-5-carboxylate

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Compound of Interest

Compound Name: Ethyl 3-aminoisoxazole-5-carboxylate

Cat. No.: B1352665

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the query for the InChI Key and SMILES notation for **Ethyl 3-aminoisoxazole-5-carboxylate**. It is important to note that extensive searches for "**Ethyl 3-aminoisoxazole-5-carboxylate**" consistently yield information for its isomer, Ethyl 5-aminoisoxazole-3-carboxylate. This suggests that the 3-amino-5-carboxylate variant is either significantly less common or that the nomenclature is often used interchangeably in databases. The information presented herein pertains to the more readily documented isomer, Ethyl 5-aminoisoxazole-3-carboxylate.

Physicochemical Identifiers

The canonical SMILES and InChI identifiers are crucial for unambiguous chemical structure representation in databases and computational models.

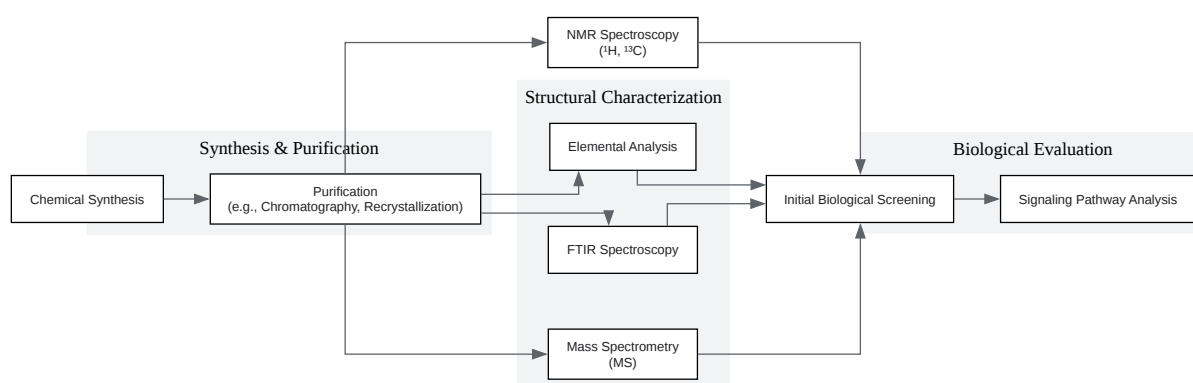
Identifier	Value
SMILES	<chem>CCOC(=O)C1=NOC(=C1)N[1]</chem>
InChI Key	AUERXJBPNRKJCS-UHFFFAOYSA-N[1]

Experimental Data and Protocols

A comprehensive literature search did not yield specific experimental protocols, quantitative analytical data, or established signaling pathways for **Ethyl 3-aminoisoxazole-5-carboxylate**. The available research primarily focuses on related isoxazole derivatives. For instance, studies describe the synthesis of various substituted isoxazoles and their potential biological activities, including antifungal and herbicidal properties.[2] However, detailed experimental procedures and characterization data for the requested molecule are not readily available in the public domain.

General Experimental Workflow

In the absence of specific experimental details for **Ethyl 3-aminoisoxazole-5-carboxylate**, a general workflow for the synthesis and characterization of a novel small molecule is presented below. This logical diagram illustrates the typical progression from synthesis to biological evaluation.



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Caption: General workflow for the synthesis, characterization, and biological evaluation of a chemical compound.

This document serves as a guide to the available information regarding the chemical identifiers for the isoxazole derivative of interest. Researchers are advised to consider the isomeric ambiguity when sourcing this compound or interpreting related literature. Further experimental investigation would be required to fully characterize the properties and biological activities of **Ethyl 3-aminoisoxazole-5-carboxylate**.

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References

- 1. Ethyl 5-amino-1,2-oxazole-3-carboxylate | C₆H₈N₂O₃ | CID 12008779 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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